

3-Iodo-8-nitroquinoline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Iodo-8-nitroquinoline

Cat. No.: B1314853

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An In-depth Technical Guide to the Material Safety Data Sheet for **3-Iodo-8-nitroquinoline**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and properties of **3-Iodo-8-nitroquinoline**, based on available Material Safety Data Sheet (MSDS) information. It is intended to serve as an essential resource for laboratory personnel and anyone involved in the handling of this chemical compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Iodo-8-nitroquinoline** is presented below. These properties are crucial for understanding the behavior of the compound under various laboratory conditions.

Property	Value
CAS Number	497084-46-5[1][2][3][4][5]
Molecular Formula	C9H5IN2O2[1][2][4]
Molecular Weight	300.053 g/mol [1][2][4]
Density	2.0 ± 0.1 g/cm ³ [1][2]
Boiling Point	401.2 ± 30.0 °C at 760 mmHg[1][2]
Flash Point	196.4 ± 24.6 °C[1][2]
Water Solubility	Very slightly soluble (0.18 g/L at 25°C)[4]

Hazard Identification and Classification

3-Iodo-8-nitroquinoline is classified as a hazardous substance. The following table summarizes its GHS hazard classification.

Hazard Class	GHS Hazard Statement	Signal Word
Acute toxicity - Oral	H302: Harmful if swallowed[4]	Warning[4]
Acute toxicity - Dermal	H312: Harmful in contact with skin[4]	Warning[4]
Acute toxicity - Inhalation	H332: Harmful if inhaled[4]	Warning[4]

First Aid Measures

In the event of exposure to **3-Iodo-8-nitroquinoline**, the following first aid protocols should be immediately implemented.

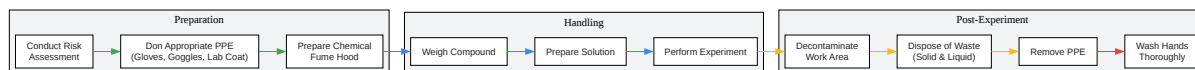
Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[1] If irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids with fingers.[1] If irritation persists, seek medical attention.[1]
Inhalation	Move the individual to fresh air.[1] In severe cases or if symptoms persist, seek immediate medical attention.[1]
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes.[1] Seek immediate medical attention.[1]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **3-Iodo-8-nitroquinoline**.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **3-Iodo-8-nitroquinoline** in a laboratory setting.



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Caption: Workflow for the safe laboratory handling of **3-Iodo-8-nitroquinoline**.

Storage and Incompatibility

Aspect	Recommendation
Storage Conditions	Store in tightly closed vessels in a dry, cool, and well-ventilated area.[1][6]
Conditions to Avoid	Avoid exposure to heat, flames, and sparks.[1]
Incompatible Materials	Avoid contact with oxidizing agents, strong acids, and strong bases.[1][6]

Fire and Accidental Release Measures

Procedures for fires and accidental spills involving **3-Iodo-8-nitroquinoline** are outlined below.

Situation	Recommended Action
Fire Fighting	Use dry powder or carbon dioxide extinguishers. [1] Firefighters should wear self-contained breathing apparatus and full protective clothing. [1] Hazardous combustion products include carbon monoxide, nitrogen oxides, and hydrogen iodide.[1]
Accidental Release	Wear appropriate personal protective equipment, including a respirator, gloves, and protective clothing.[1] Mix the spilled material with sand or another inert absorbent, then sweep it up and place it in a tightly closed container for disposal.[1] Prevent the material from entering drains or water courses.[1]

Toxicological and Ecological Information

Currently, there is no specific toxicological or ecological data available for **3-Iodo-8-nitroquinoline**. [1] As a precautionary measure, it should be handled as a potentially toxic and

environmentally harmful substance.

Disposal Considerations

The disposal of **3-Iodo-8-nitroquinoline** and its waste products must be conducted in compliance with all local, regional, and national regulations.^[1] It should be treated as special waste and handled by a licensed disposal company.^[1]

Transportation Information

According to available data, **3-Iodo-8-nitroquinoline** is considered non-hazardous for both air and ground transportation.^[1]

This technical guide is intended to provide essential safety information for trained professionals. Always consult the most current and complete Material Safety Data Sheet from the supplier before handling this chemical.

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